

stability of oleoyl chloride under different conditions

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Compound of Interest

Compound Name: Oleoyl chloride

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An In-depth Technical Guide to the Stability of **Oleoyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oleoyl chloride (CAS No. 112-77-6), the acyl chloride derivative of oleic acid, is a highly valuable reactive intermediate in organic synthesis.^{[1][2][3]} Its molecular structure, featuring a long C18 unsaturated alkyl chain and a highly reactive acyl chloride functional group, makes it a critical building block for introducing lipophilic properties into molecules.^{[1][4]} This property is leveraged in the synthesis of pharmaceuticals to enhance bioavailability, in the production of surfactants and emulsifiers for cosmetics and detergents, and in the creation of various specialty chemicals.^{[1][3][5]} However, the very reactivity that makes **oleoyl chloride** so useful also renders it susceptible to degradation under various conditions. A thorough understanding of its stability is therefore paramount for its effective use, storage, and handling to ensure reaction efficiency, product purity, and safety. This guide provides a comprehensive overview of the stability of **oleoyl chloride** under different conditions, supported by experimental considerations and handling protocols.

Physicochemical Properties

A summary of the key physical and chemical properties of **oleoyl chloride** is presented below. These properties are fundamental to its handling and stability characteristics.

Property	Value	Source(s)
CAS Number	112-77-6	[6][7][8]
Molecular Formula	C ₁₈ H ₃₃ ClO	[1][8][9]
Molecular Weight	300.91 g/mol	[1][8][9]
Appearance	Colorless to pale yellow/brown oily liquid	[1][4][7][10]
Odor	Pungent, characteristic	[2][10][11]
Boiling Point	193 °C at 4 mmHg; 175-180 °C at 1 kPa (~7.5 mmHg)	[6][7][8]
Density	~0.91 g/mL at 25 °C	[6][8][12]
Refractive Index	n _{20/D} ~1.463	[8][12]
Solubility	Soluble in common organic solvents (e.g., chloroform, acetone, toluene, THF); Insoluble in water	[4][7][8]

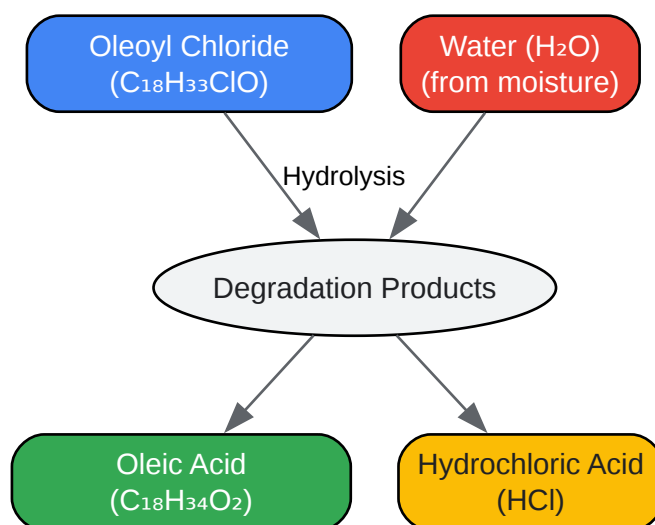
Factors Affecting the Stability of Oleoyl Chloride

Oleoyl chloride is a robust molecule in anhydrous, non-nucleophilic environments but degrades rapidly in the presence of certain reagents and conditions. Its stability is primarily influenced by moisture, temperature, and the presence of nucleophiles.

Hydrolysis: Sensitivity to Moisture

The most significant factor affecting the stability of **oleoyl chloride** is its sensitivity to moisture. [1][8][13][14] The acyl chloride functional group is highly electrophilic and reacts readily and exothermically with water, including atmospheric humidity, in an irreversible hydrolysis reaction. [1][2] This reaction yields oleic acid and corrosive hydrochloric acid gas. [1][2][7]

Degradation Pathway: Hydrolysis



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Caption: Hydrolysis of **oleoyl chloride** upon contact with water.

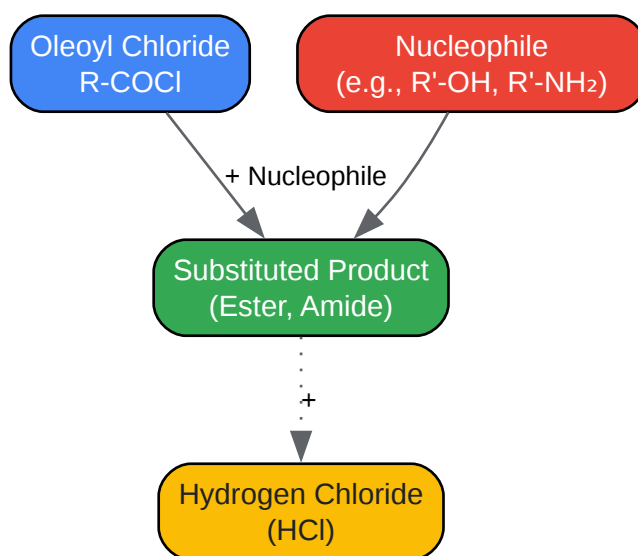
Due to this high reactivity with water, it is critical to handle and store **oleoyl chloride** under strictly anhydrous (moisture-free) conditions.[1] This often involves storage under an inert gas atmosphere (e.g., nitrogen or argon) and using tightly sealed containers.[9]

Reactivity with Nucleophiles

Oleoyl chloride's reactivity extends to other nucleophilic compounds, which can be considered a form of chemical instability if they are present as contaminants.

- Alcohols & Phenols: The reaction with alcohols is vigorous and exothermic, producing the corresponding oleate ester and hydrogen chloride gas.[7][15][16][17] This is a primary synthetic application but also a potential degradation pathway.[1][5]
- Amines: **Oleoyl chloride** reacts violently with amines to form N-substituted oleamides and the corresponding ammonium chloride salt.[1][7][18] Any hydrogen chloride generated immediately reacts with excess amine.[18]

General Nucleophilic Acyl Substitution



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Caption: General reaction of **oleoyl chloride** with nucleophiles.

Thermal Stability

While stable under recommended storage conditions (refrigerated), **oleoyl chloride** can decompose at elevated temperatures.[6] It can be purified by vacuum distillation, with boiling points reported at 193 °C at 4 mmHg and 180-185 °C at 1-2 mmHg, which indicates that it can withstand high temperatures for short periods, especially under reduced pressure.[8][19] However, prolonged heating at high temperatures should be avoided to prevent potential side reactions, such as those involving the double bond, or general decomposition.[20] Under fire conditions, it may decompose to emit toxic fumes, including hydrogen chloride and oxides of carbon.[6][10]

Incompatible Materials

To maintain its integrity, **oleoyl chloride** should be stored away from incompatible materials.

Incompatible Material	Result of Contact	Source(s)
Water / Moisture	Rapid hydrolysis to oleic acid and HCl.	[1][2][14][21]
Alcohols / Amines	Vigorous/violent reaction to form esters/amides.	[1][7][15][18]
Strong Acids / Alkalis	Incompatible; can catalyze decomposition.	[6]
Strong Oxidizing Agents	Incompatible; potential for hazardous reactions.	[6][9]
Strong Reducing Agents	Incompatible.	[6]

Recommended Storage and Handling

Proper storage and handling are essential to preserve the quality and reactivity of **oleoyl chloride**.

- Storage Temperature: Recommended storage is at refrigerated temperatures (4°C) or frozen (-20°C) for long-term stability.[4][6][8]
- Atmosphere: Store under an inert gas like argon or nitrogen to prevent contact with atmospheric moisture.[9]
- Containers: Use tightly sealed, corrosion-resistant containers.[7][9][21] Polyethylene-lined drums are used for bulk packaging.[7]
- Handling: All handling should be performed in a well-ventilated area, preferably a fume hood, to avoid inhalation of vapors.[9][22] Use appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[7][21][22]

Experimental Protocol: Isothermal Stability Assessment by HPLC

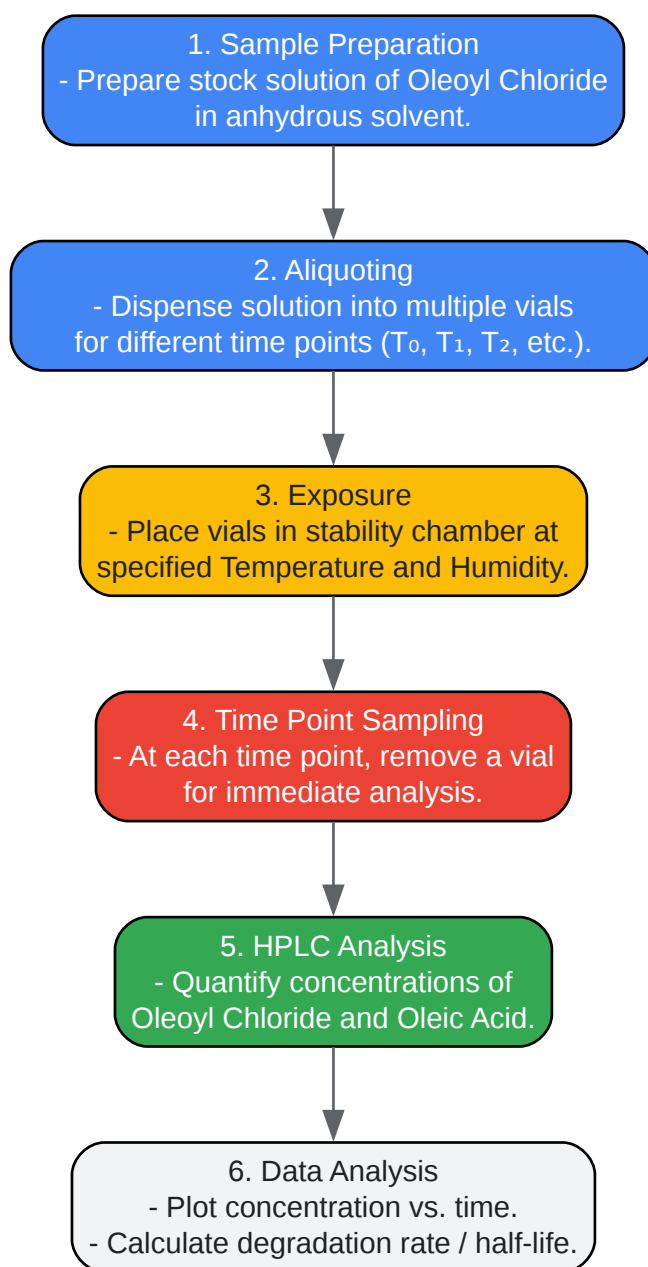
No standardized stability protocol for **oleoyl chloride** was found in the literature. However, a general methodology can be established to quantify its degradation over time, primarily focusing on hydrolysis. This protocol uses High-Performance Liquid Chromatography (HPLC) to monitor the decrease in **oleoyl chloride** concentration and the increase of its primary hydrolytic degradant, oleic acid.

Objective: To determine the degradation rate of **oleoyl chloride** in a selected organic solvent at a constant temperature and controlled humidity level.

Materials and Apparatus:

- **Oleoyl chloride** ($\geq 89\%$ purity)
- Oleic acid analytical standard
- Anhydrous acetonitrile (or other suitable, dry solvent)
- HPLC system with UV detector
- Analytical balance
- Volumetric flasks and pipettes
- Temperature and humidity-controlled stability chamber
- Autosampler vials with inert caps

Experimental Workflow Diagram



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Caption: Workflow for assessing the stability of **oleoyl chloride**.

Procedure:

- Standard and Sample Preparation:
 - Prepare a stock solution of oleic acid standard in anhydrous acetonitrile at a known concentration (e.g., 1 mg/mL).

- In a dry environment (e.g., glove box), accurately weigh and dissolve **oleoyl chloride** in anhydrous acetonitrile to a known concentration (e.g., 1 mg/mL). This is the primary test solution.
- Stability Study Setup:
 - Aliquot the **oleoyl chloride** test solution into multiple HPLC vials, ensuring a consistent volume in each.
 - Analyze one vial immediately to establish the initial concentration (T_0).
 - Place the remaining vials, with caps slightly loosened to allow atmospheric exposure if desired, into a stability chamber set to the desired conditions (e.g., 25°C / 60% Relative Humidity).
- Time-Point Analysis:
 - At predetermined intervals (e.g., 1, 2, 4, 8, 24 hours), remove one vial from the chamber.
 - Immediately cap the vial tightly and perform HPLC analysis.
 - The HPLC method must be capable of separating **oleoyl chloride** from oleic acid. A reverse-phase C18 column is often suitable. Detection can be performed at a low UV wavelength (e.g., 205-215 nm).
- Data Analysis:
 - Using the calibration curve from the oleic acid standard, quantify the amount of oleic acid formed at each time point.
 - Quantify the remaining **oleoyl chloride** relative to the T_0 sample.
 - Plot the concentration of **oleoyl chloride** versus time. From this plot, determine the degradation kinetics (e.g., zero-order, first-order) and calculate the rate constant and half-life of **oleoyl chloride** under the tested conditions.

Analytical Methods for Stability Monitoring

Several analytical techniques can be employed to assess the purity and degradation of **oleoyl chloride**.

- Gas Chromatography (GC): A purity of >80.0% (GC) is specified by some suppliers, indicating GC is a primary method for assessing purity and potentially monitoring for volatile degradation products.[9]
- Infrared (IR) Spectroscopy: This technique can be used to confirm the conversion of oleic acid to **oleoyl chloride** by observing the disappearance of the broad carboxyl (-OH) band of the acid and the appearance of the characteristic acyl chloride carbonyl (C=O) stretch.[19] It can also detect the reappearance of the carboxyl group upon hydrolysis.
- High-Performance Liquid Chromatography (HPLC): As detailed in the protocol above, HPLC is a powerful tool for separating and quantifying the parent compound from its non-volatile degradation products like oleic acid.[23]
- Titration: The formation of hydrochloric acid during hydrolysis can be monitored by titration with a standardized base. This provides a measure of the extent of degradation.

Conclusion

Oleoyl chloride is a highly reactive and versatile chemical intermediate. Its stability is fundamentally limited by its sensitivity to moisture, which leads to rapid hydrolysis. It also reacts readily with other nucleophiles such as alcohols and amines. Consequently, maintaining the integrity of **oleoyl chloride** requires strict adherence to anhydrous storage and handling conditions, typically under an inert atmosphere and at reduced temperatures. By understanding these stability characteristics and implementing appropriate protocols, researchers and drug development professionals can effectively utilize this important synthetic building block while ensuring the quality and success of their chemical transformations.

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